

A Technical Guide to the Physical Properties of Triisopropylsilanol

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Compound of Interest

Compound Name: Triisopropylsilanol

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This technical guide provides an in-depth overview of the core physical properties of **triisopropylsilanol**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory professionals, ensuring accuracy and providing clear, actionable protocols for verification.

Core Physical Properties

Triisopropylsilanol [(CH₃)₂CH]₃SiOH is a sterically hindered organosilicon compound. Its physical properties are crucial for its handling, application in synthesis, and for purification processes. The established values for its boiling point and density are summarized below.

Data Presentation

The quantitative physical properties of **triisopropylsilanol** are presented in the table below for quick reference and comparison. These values are widely cited in chemical literature and supplier documentation.

Physical Property	Value	Conditions	Citations
Boiling Point	196 °C	at 750 mmHg	[1][2]
Density	0.878 g/mL	at 25 °C	[1][2]

Experimental Protocols

While the specific primary literature detailing the initial determination of **triisopropylsilanol**'s physical properties is not readily available, the following are standard and robust experimental protocols for determining the boiling point and density of liquid compounds. These methods are widely accepted in the scientific community for their reliability and accuracy.

Boiling Point Determination: Thiele Tube Method (Siwoloboff's Method)

This micro-method is ideal for determining the boiling point of a small amount of liquid.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this method, a small sample is heated, and the temperature at which a continuous stream of bubbles emerges from a capillary tube is observed. Upon cooling, the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or other attachment method
- Heating source (Bunsen burner or heating mantle)
- Heat transfer fluid (mineral oil or silicone oil)

Procedure:

- **Sample Preparation:** Fill the small test tube to about half-full with **triisopropylsilanol**.

- **Capillary Insertion:** Place the capillary tube (sealed end up) inside the test tube containing the sample.
- **Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** Insert the assembly into the Thiele tube, making sure the sample is below the top level of the heating fluid. The rubber band should remain above the oil to prevent degradation.
- **Observation:** Gently heat the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Recording:** Continue heating until a rapid and continuous stream of bubbles is observed. Then, remove the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.^[3]
- **Pressure Correction:** Record the ambient atmospheric pressure. The observed boiling point can be corrected to standard pressure if necessary.

Density Determination of a Liquid

The density of a liquid is its mass per unit volume. A straightforward and common method for its determination is detailed below.

Principle: The density is calculated by accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Analytical balance (accurate to at least 0.001 g)
- Graduated cylinder or pycnometer for higher accuracy
- Beaker
- Thermometer

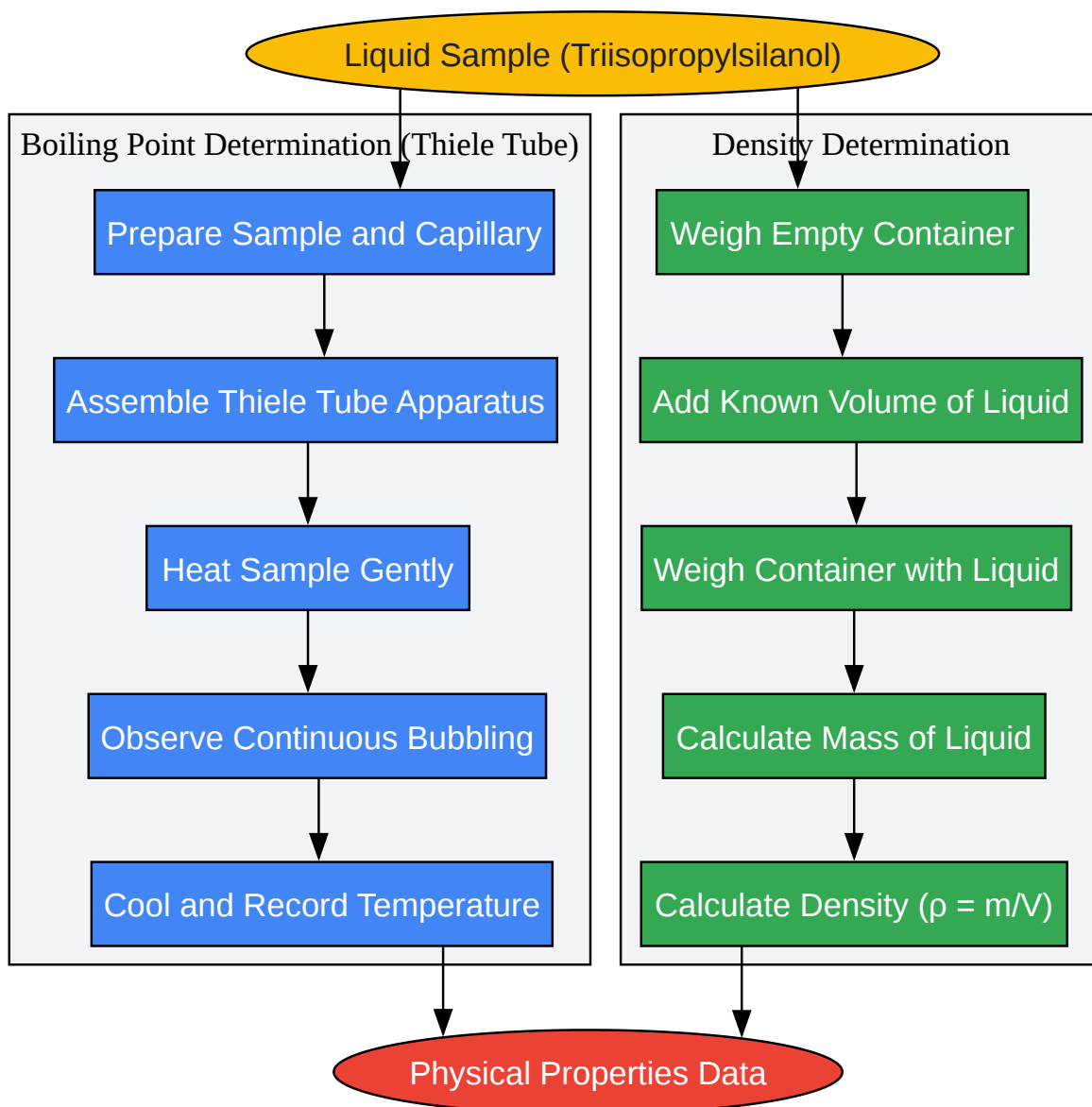
Procedure:

- **Mass of Empty Container:** Measure and record the mass of a clean, dry beaker or graduated cylinder.
- **Volume Measurement:** Carefully add a specific volume of **triisopropylsilanol** to the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus.
- **Mass of Container and Liquid:** Measure and record the combined mass of the container and the **triisopropylsilanol**.
- **Temperature:** Measure and record the temperature of the liquid, as density is temperature-dependent.
- **Calculation:**
 - Subtract the mass of the empty container from the combined mass to find the mass of the **triisopropylsilanol**.
 - Divide the mass of the liquid by its volume to calculate the density ($\rho = m/V$).^[4]

For enhanced precision, a pycnometer is recommended as it allows for a more accurate determination of the volume.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the physical properties of a liquid compound like **triisopropylsilanol**.



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